

Personal protective equipment for handling 1-Hexyn-3-OL

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Compound of Interest

Compound Name: 1-Hexyn-3-OL

Cat. No.: B089403

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Essential Safety and Handling Guide for 1-Hexyn-3-OL

This guide provides crucial safety, handling, and disposal information for **1-Hexyn-3-OL** (CAS No: 105-31-7), tailored for laboratory and research professionals. Adherence to these procedures is vital due to the chemical's significant health and safety risks.

Hazard Identification and Quantitative Data

1-Hexyn-3-OL is a flammable, toxic, and corrosive chemical.^[1] It is classified as fatal if it comes into contact with the skin, toxic if swallowed, and causes serious eye damage.^{[1][2]}

Table 1: Physical and Toxicological Properties of **1-Hexyn-3-OL**

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	
Molecular Weight	98.14 g/mol	
Appearance	Colorless Liquid	
Boiling Point	118 °C (244.4 °F)	
Flash Point	47.2 °C (117.0 °F)	
Density	0.873 g/mL at 25 °C	
Oral LD50 (Rat)	126 mg/kg	

Personal Protective Equipment (PPE)

Due to the severe hazards associated with **1-Hexyn-3-OL**, a comprehensive PPE protocol is mandatory. Always wear the following when handling this substance:

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient. Eyewash stations must be readily accessible.[\[3\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for tears or holes before and during use.
 - Protective Clothing: A chemically resistant apron or lab coat must be worn.[\[3\]](#) For tasks with a higher risk of splashing, full-body protection may be necessary.
- Respiratory Protection: All handling of **1-Hexyn-3-OL** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[4\]](#) If a fume hood is not available or during a large-scale spill, a full-face respirator with a Type ABEK (EN14387) filter is required.

Operational Plan: Handling and Storage Protocol

Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that an emergency safety shower and eyewash station are accessible and functional.[3]
- Ventilation: Always handle **1-Hexyn-3-OL** inside a properly functioning chemical fume hood. [4]
- Ignition Sources: This chemical is flammable.[2] Ensure the work area is free of open flames, sparks, and hot surfaces. Use only non-sparking tools and explosion-proof equipment.[3][4]
- Static Discharge: Take precautionary measures against static discharge.[2][4] Ensure all containers and equipment are properly grounded.[4]
- Dispensing: When transferring the chemical, do so slowly to minimize splashing. Keep the container opening as small as possible and keep it tightly closed when not in use.[2]
- Hygiene: Do not eat, drink, or smoke in the handling area.[2][4] Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[2][4]
- Keep away from heat, sparks, and open flames.[3][4]
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong acids.[3][4]

Emergency Procedures: First Aid

Immediate medical attention is required for any exposure.

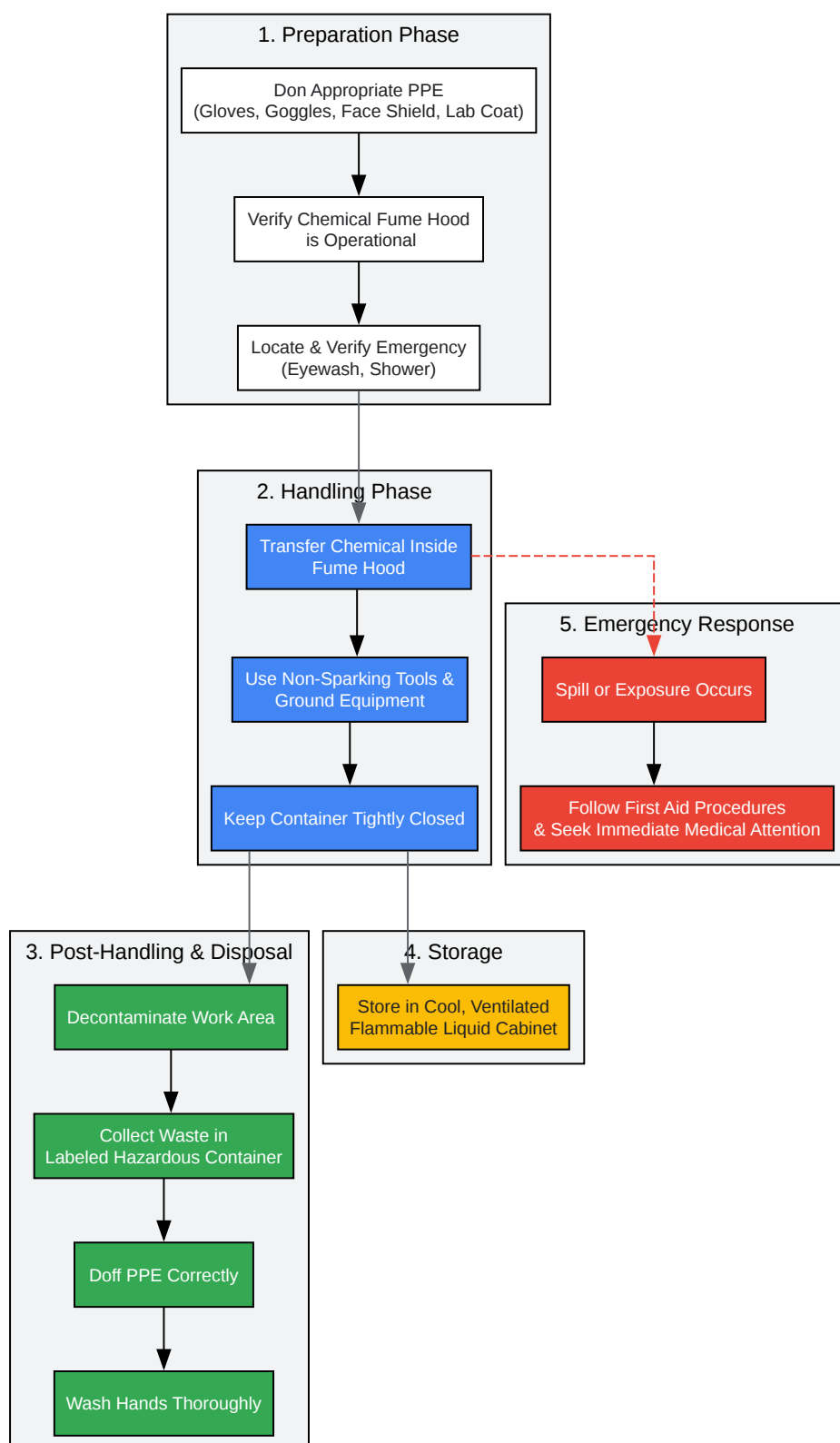
- If Swallowed: Immediately call a poison control center or doctor.[2] Rinse the mouth with water. Do NOT induce vomiting.[5]
- If in Eyes: Immediately rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[2]

- If on Skin: Take off immediately all contaminated clothing.[4] Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.[4]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[6] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]

Disposal Plan

All waste containing **1-Hexyn-3-OL** must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Labeling: Clearly label the waste container with "Hazardous Waste," the name "**1-Hexyn-3-OL**," and a description of the hazards (Flammable, Toxic, Corrosive).
- Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with all local, state, and federal regulations.[2][4] Do not dispose of it down the drain.



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Caption: Workflow for the safe handling of **1-Hexyn-3-OL**.

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